Application Note: Synthesis of 1,3-Propanediol Dinitrate via Mixed-Acid Nitration

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Compound of Interest

Compound Name:	*1,3-Propanediol, 2-nitro-*
CAS No.:	*1794-90-7*
Cat. No.:	*B158247*

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Abstract

This application note provides a comprehensive guide for the laboratory-scale synthesis of 1,3-propanediol dinitrate, a nitrate ester of interest in various research and development fields. The protocol details a robust experimental setup for the O-nitration of 1,3-propanediol using a mixed acid (nitric and sulfuric acid) method. Emphasis is placed on the critical aspects of reaction control, safety protocols, and product purification. This document is intended for researchers, scientists, and drug development professionals with a strong background in synthetic organic chemistry and experience in handling hazardous materials.

Introduction

1,3-Propanediol dinitrate (PGDN), also known as trimethylene glycol dinitrate, is an aliphatic nitrate ester.[1][2] Like other organic nitrates, it possesses energetic properties and has potential applications in propellants and other specialized fields. The synthesis of nitrate esters from alcohols is a well-established chemical transformation, typically achieved by reaction with a strong nitrating agent.[3] The most common and industrially relevant method involves the use of a mixture of concentrated nitric acid and sulfuric acid, often referred to as "mixed acid".[4][5]

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In this process, sulfuric acid acts as a catalyst, protonating nitric acid to generate the highly electrophilic nitronium ion (NO_2^+), which is the active species in the O-nitration of the alcohol.[6] While effective, the nitration of diols is a highly exothermic and potentially hazardous reaction that demands strict control over reaction conditions to ensure safety and prevent runaway reactions.[7]

This guide provides a detailed, step-by-step protocol for the synthesis, purification, and characterization of 1,3-propanediol dinitrate, grounded in established safety procedures for nitration reactions.

Reaction Mechanism and Rationale

The O-nitration of 1,3-propanediol is an electrophilic substitution reaction on the oxygen atoms of the hydroxyl groups. The key steps are:

- Generation of the Nitronium Ion: Concentrated sulfuric acid protonates nitric acid, leading to the formation of the nitronium ion (NO_2^+) and water. The sulfuric acid also serves to sequester the water produced during the reaction, maintaining the concentration of the nitrating agent.[6]
- Electrophilic Attack: The lone pair of electrons on the oxygen atom of a hydroxyl group in 1,3-propanediol attacks the electrophilic nitronium ion.
- Deprotonation: A base (such as HSO_4^- or another alcohol molecule) removes a proton from the oxygen atom, forming the nitrate ester and regenerating the acid catalyst. This process occurs at both hydroxyl groups to yield the dinitrate ester.

Strict temperature control is paramount. The reaction is highly exothermic, and elevated temperatures can lead to dangerous side reactions, including oxidation of the diol and thermal decomposition of the product, which can result in the vigorous evolution of gases and potentially explosive conditions.[7]

Safety Considerations

Extreme caution must be exercised throughout this procedure. Nitration reactions are inherently hazardous, and the product, 1,3-propanediol dinitrate, is an energetic material.

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- Reagent Hazards: Concentrated nitric and sulfuric acids are highly corrosive and strong oxidizing agents.[3] They can cause severe chemical burns upon contact with skin and eyes. All manipulations must be performed in a certified chemical fume hood while wearing appropriate personal protective equipment (PPE).
- Reaction Hazards: The reaction is highly exothermic. Uncontrolled addition of the diol or inadequate cooling can lead to a thermal runaway, resulting in an explosion.
- Product Hazards: 1,3-Propanediol dinitrate is a nitrate ester and should be handled as a potential explosive. It is sensitive to shock, friction, and heat.
- Personal Protective Equipment (PPE): At a minimum, a lab coat, chemical splash goggles, a face shield, and acid-resistant gloves (e.g., butyl rubber or Viton) are mandatory.
- Emergency Preparedness: An emergency plan should be in place. A safety shower and eyewash station must be immediately accessible. Spill kits for corrosive acids should be readily available.

Experimental Protocol

Materials and Equipment

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Material/Equipment	Specifications
1,3-Propanediol	≥98% purity
Concentrated Nitric Acid	70% (or as specified)
Concentrated Sulfuric Acid	98%
Dichloromethane (DCM)	Reagent grade
Sodium Bicarbonate	Saturated aqueous solution
Anhydrous Sodium Sulfate	Granular
Round-bottom flask	250 mL, three-necked
Dropping funnel	50 mL, pressure-equalizing
Magnetic stirrer and stir bar	
Thermometer	Low-temperature
Ice-salt bath	
Separatory funnel	500 mL
Beakers, Erlenmeyer flasks	
Chemical fume hood	

Step-by-Step Procedure

Step 1: Preparation of the Mixed Acid

- In a chemical fume hood, place a 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and a dropping funnel in an ice-salt bath.
- Carefully add 50 mL of concentrated sulfuric acid (98%) to the flask.
- Begin stirring and allow the sulfuric acid to cool to below 5 °C.
- Slowly, and with extreme caution, add 50 mL of concentrated nitric acid (70%) dropwise from the dropping funnel to the cooled sulfuric acid. Maintain the temperature of the mixed acid

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below 10 °C throughout the addition. This process is highly exothermic.

- Once the addition is complete, cool the mixed acid to 0-5 °C.

Step 2: Nitration of 1,3-Propanediol

- Slowly add 1,3-propanediol dropwise from a separate dropping funnel to the vigorously stirred, cooled mixed acid.
- Crucially, maintain the reaction temperature between 5-10 °C. The rate of addition should be controlled to prevent the temperature from exceeding this range.
- After the addition is complete, continue to stir the reaction mixture at 5-10 °C for an additional 30 minutes.

Step 3: Quenching and Product Isolation

- Fill a large beaker (e.g., 1 L) with a mixture of crushed ice and water.
- Very slowly and carefully, pour the reaction mixture into the ice-water with vigorous stirring. This will quench the reaction and dilute the acids.
- The 1,3-propanediol dinitrate will separate as a dense, oily layer at the bottom of the beaker.
- Transfer the contents of the beaker to a 500 mL separatory funnel. Allow the layers to fully separate.
- Carefully drain the lower organic layer (the crude product) into a clean Erlenmeyer flask. Discard the upper aqueous acid layer according to your institution's hazardous waste disposal procedures.

Step 4: Work-up and Purification

- Return the crude product to the separatory funnel.
- Add 50 mL of cold deionized water and gently shake the funnel, venting frequently. Drain the lower organic layer and discard the aqueous wash.

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- Wash the organic layer with 50 mL of a saturated sodium bicarbonate solution to neutralize any remaining acid. Caution: CO_2 gas will be evolved. Shake gently and vent the separatory funnel frequently to release the pressure.
- Test the aqueous layer with pH paper to ensure it is neutral or slightly basic. Repeat the bicarbonate wash if necessary.
- Separate the organic layer and wash it one final time with 50 mL of deionized water.
- Drain the washed product into a clean, dry Erlenmeyer flask.
- Add a small amount of anhydrous sodium sulfate to the product to remove any residual water. Swirl the flask and let it stand for 10-15 minutes.
- Carefully decant the dry product into a pre-weighed storage vial.

The following diagram illustrates the overall experimental workflow:



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Caption: Experimental workflow for the synthesis of 1,3-propanediol dinitrate.

Product Characterization

The identity and purity of the synthesized 1,3-propanediol dinitrate should be confirmed using standard analytical techniques.

Physical Properties

The final product should be a colorless to pale yellow, dense, oily liquid.

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Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of the product should exhibit characteristic strong absorption bands for the nitrate ester group (-ONO_2). These are typically observed at:

- ~1630-1640 cm^{-1}: Asymmetric NO_2 stretch[4]
- ~1280 cm^{-1}: Symmetric NO_2 stretch[4]
- ~860 cm^{-1}: O-N symmetric stretch[4]

The spectrum should also show C-H stretching vibrations in the 2800-3050 cm^{-1} region and a notable absence of a broad O-H stretching band (around 3300 cm^{-1}) from the starting diol.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum of 1,3-propanediol shows a quintet at ~1.78 ppm (for the central -CH_2-) and a triplet at ~3.67 ppm (for the -CH_2-OH groups) in D_2O.[8] For the dinitrate product, a downfield shift of these signals is expected due to the electron-withdrawing effect of the nitrate groups. The spectrum would likely show a triplet for the terminal methylene groups (-CH_2-ONO_2) and a multiplet for the central methylene group.
- ^{13}C NMR: Similarly, the carbon signals will be shifted downfield compared to the starting material. 1,3-propanediol shows signals at approximately 36.5 ppm and 61.3 ppm.[8]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS can be used to assess the purity of the product and confirm its molecular weight. The mass spectrum of 1,3-propanediol dinitrate (MW: 166.09 g/mol) is available in the NIST database for comparison.[9]

Conclusion

This application note details a reliable and well-documented procedure for the synthesis of 1,3-propanediol dinitrate. By adhering strictly to the safety protocols and experimental parameters outlined, researchers can safely prepare this compound for further investigation. The provided characterization data serves as a benchmark for confirming the successful synthesis and purity of the final product.

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